

Physical properties of 3-(Benzyloxy)benzoyl chloride: melting point, boiling point

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Compound of Interest

Compound Name: 3-(Benzyloxy)benzoyl chloride

Cat. No.: B1276096

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Technical Guide: Physical Properties of 3-(Benzyloxy)benzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **3-(Benzyloxy)benzoyl chloride**, a compound of interest in synthetic chemistry and drug development. The information presented herein is intended to support laboratory research and process development by providing accurate data and standardized experimental protocols.

Core Physical Properties

3-(Benzyloxy)benzoyl chloride (CAS No. 61535-46-4) is a crystalline solid at room temperature. Its fundamental physical characteristics, the melting and boiling points, are critical parameters for its purification, handling, and reaction setup.

Data Presentation

The quantitative physical data for **3-(Benzyloxy)benzoyl chloride** are summarized in the table below for quick reference.

| Physical Property | Value | Conditions |
|-------------------|----------|---------------|
| Melting Point | 40-42 °C | Not Specified |
| Boiling Point | 368.7 °C | 760 mmHg |

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the melting and boiling points of crystalline organic compounds such as **3-(Benzyloxy)benzoyl chloride**.

Melting Point Determination: Capillary Method

The melting point of a crystalline solid can be accurately determined using the capillary method with either a Thiele tube apparatus or a modern digital melting point apparatus.^{[1][2]} This method relies on heating a small, powdered sample in a capillary tube and observing the temperature range over which the solid transitions to a liquid.^[3]

Apparatus:

- Glass capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Heating bath (e.g., Thiele tube filled with mineral oil) or a melting point apparatus
- Mortar and pestle (for sample grinding)

Procedure:

- **Sample Preparation:** Ensure the **3-(Benzyloxy)benzoyl chloride** sample is completely dry and finely powdered.^{[1][4]} Introduce a small amount of the powdered sample into the open end of a capillary tube, ensuring a sample height of 2-3 mm.^{[1][2]} The tube should be tapped gently to pack the sample at the sealed bottom.^[2]
- **Apparatus Setup:**

- Thiele Tube: Secure the capillary tube to a thermometer using a rubber band, aligning the sample with the thermometer bulb.^[5] Immerse the assembly in the oil of the Thiele tube.^{[6][7]}
- Melting Point Apparatus: Insert the capillary tube into the designated slot in the apparatus.^{[2][4]}
- Heating and Observation:
 - Begin by heating the sample at a relatively rapid rate (e.g., 4-5°C per minute) to determine an approximate melting range.^[1]
 - Allow the apparatus to cool. In a subsequent, more precise determination, heat rapidly until the temperature is about 15°C below the approximate melting point.^{[1][2]}
 - Reduce the heating rate to 1-2°C per minute.^[1]
 - Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting).^[1] This range is the melting point of the sample.

Boiling Point Determination: Thiele Tube Method

For determining the boiling point of an organic compound, the Thiele tube method is a common and effective technique that requires a small amount of the substance.^[8]

Apparatus:

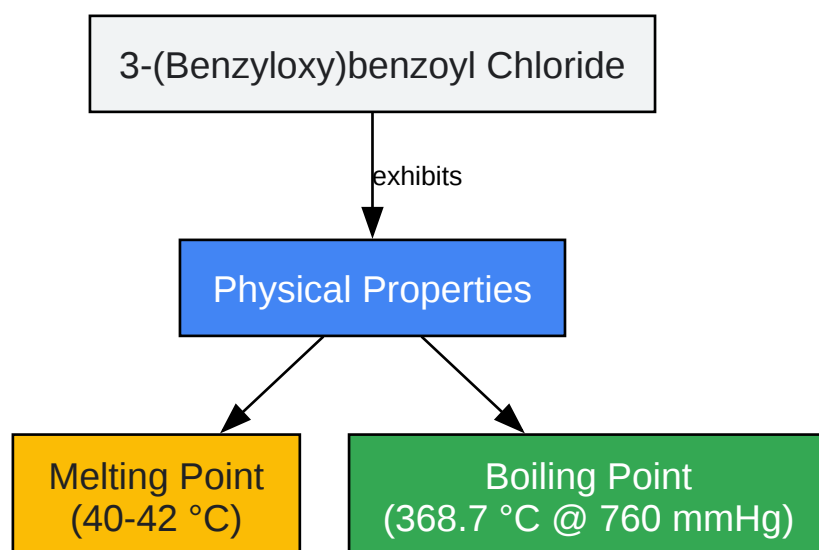
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube filled with a high-boiling point liquid (e.g., mineral oil)
- Rubber band or similar fastener

Procedure:

- **Sample Preparation:** Place a small amount of **3-(Benzyloxy)benzoyl chloride** into the fusion tube.
- **Apparatus Assembly:** Invert a capillary tube (sealed end up) and place it inside the fusion tube containing the sample.^{[5][8]} Attach the fusion tube to a thermometer with a rubber band so that the sample is level with the thermometer bulb.^{[5][8]}
- **Heating:** Insert the assembly into the Thiele tube, ensuring the sample is immersed in the heating liquid.^{[5][8]} Gently heat the side arm of the Thiele tube.^{[5][8]} As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.^[8]
- **Observation and Measurement:** Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube.^[8] At this point, remove the heat source and allow the apparatus to cool.^[8] The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn into the capillary tube.^{[5][8]}

Visualizations

The following diagram illustrates the logical relationship between **3-(Benzyloxy)benzoyl chloride** and its key physical properties.



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